

# Bodipy 558/568 C12 solubility and stock solution preparation

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## Compound of Interest

Compound Name: Bodipy 558/568 C12

Cat. No.: B606313

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## Technical Support Center: BODIPY™ 558/568 C12

This technical support guide provides detailed information, frequently asked questions (FAQs), and troubleshooting advice for the use of BODIPY™ 558/568 C12, a fluorescent fatty acid analog used for staining lipid droplets in cellular imaging experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of BODIPY™ 558/568 C12 in common laboratory solvents?

A1: BODIPY™ 558/568 C12 is a lipophilic molecule and is generally soluble in organic solvents. It is sparingly soluble in aqueous solutions. For optimal results, we recommend using anhydrous DMSO or ethanol to prepare stock solutions.[1][2] The solubility in various solvents is summarized in the table below.

Q2: How should I prepare a stock solution of BODIPY™ 558/568 C12?

A2: To prepare a stock solution, dissolve BODIPY™ 558/568 C12 in high-quality, anhydrous DMSO.[3][4] A common stock solution concentration is 1 mM to 10 mM. For instance, to prepare a 10 mM stock solution, you can dissolve 1 mg of the powdered dye in 382 µL of DMSO.[3] For detailed, step-by-step instructions, please refer to the Experimental Protocols section.

Q3: How should I store the powdered dye and the stock solution?

A3: The powdered form of BODIPY™ 558/568 C12 should be stored at -20°C, protected from light. The stock solution in DMSO should also be stored at -20°C or -80°C, aliquoted to avoid repeated freeze-thaw cycles, and protected from light.[\[3\]](#)[\[5\]](#)

Q4: What are the excitation and emission maxima for BODIPY™ 558/568 C12?

A4: The approximate excitation and emission maxima for BODIPY™ 558/568 C12 are 558 nm and 568 nm, respectively.[\[3\]](#)[\[6\]](#)[\[7\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Dye	The solvent may not be of high enough quality (e.g., contains water).	Use high-quality, anhydrous DMSO. Sonication may also aid in dissolution. <a href="#">[8]</a>
The concentration is too high.	Try preparing a more dilute stock solution (e.g., 1 mM).	
Precipitation of the Dye in Working Solution	The final concentration of DMSO in the aqueous working solution is too high.	Ensure the final concentration of DMSO in your working solution is low enough to not cause precipitation. Typically, this is less than 1%.
The working solution was stored improperly.	Prepare fresh working solution for each experiment from the frozen stock solution.	
Weak or No Fluorescence Signal	The dye concentration is too low.	Optimize the working concentration. A typical range is 1-2 $\mu\text{M}$ , but can be up to 80 $\mu\text{M}$ depending on the cell type and application. <a href="#">[1]</a> <a href="#">[9]</a>
The imaging settings are incorrect.	Ensure you are using the correct filter sets for the excitation and emission wavelengths of BODIPY™ 558/568 C12 (Ex/Em: ~558/568 nm).	
The dye has degraded.	Ensure proper storage of the stock solution (protected from light, avoid freeze-thaw cycles). Use a fresh aliquot of the stock solution.	
High Background Staining	The working concentration of the dye is too high.	Reduce the concentration of the dye in the working solution.

Inadequate washing after staining.

Increase the number and duration of washes with phosphate-buffered saline (PBS) after incubation with the dye.

## Quantitative Data Summary

Table 1: Physical and Chemical Properties of BODIPY™ 558/568 C12

Property	Value
Molecular Weight	472.4 g/mol [6]
Excitation Maximum	558 nm[3][6][7]
Emission Maximum	568 nm[3][6][7]
Appearance	Oil[6]

Table 2: Recommended Solvents for Stock Solution Preparation

Solvent	Recommended	Notes
Dimethyl Sulfoxide (DMSO)	Yes	Anhydrous DMSO is preferred. [3][4][6][7][10]
Dimethylformamide (DMF)	Yes	[6][7]
Ethanol	Yes	[1]
Water	No	Sparingly soluble.

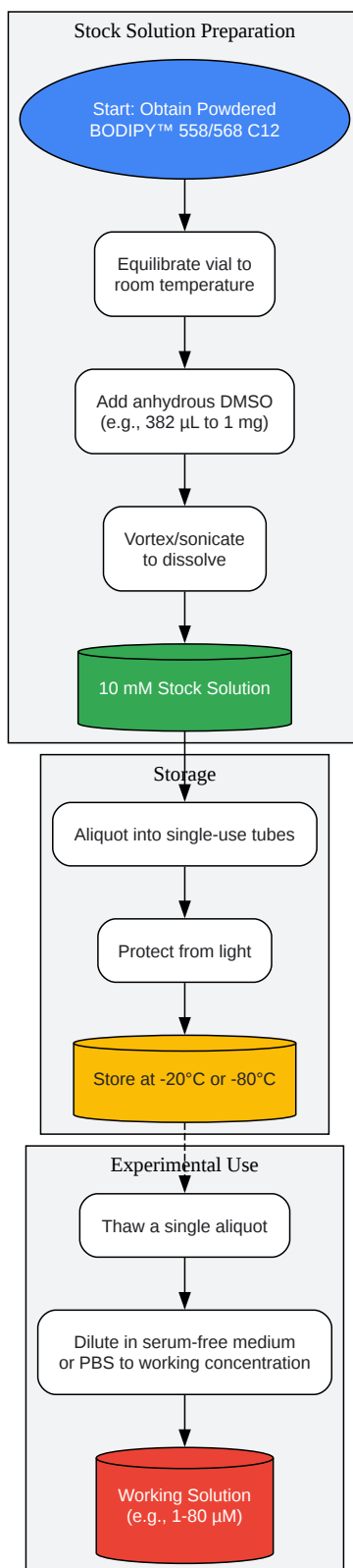
## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of BODIPY™ 558/568 C12 in DMSO

- **Equilibration:** Allow the vial of powdered BODIPY™ 558/568 C12 to warm to room temperature before opening to prevent moisture condensation.

- Solvent Addition: Add 382  $\mu\text{L}$  of high-quality, anhydrous DMSO to 1 mg of the BODIPY™ 558/568 C12 powder.[\[3\]](#)
- Dissolution: Vortex the solution thoroughly until all the dye is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped tubes to protect from light. Store the aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .[\[3\]](#)[\[5\]](#)

## Visual Workflow



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